

A Guide to Cost-Effective Alternatives for Palladium in Cross-Coupling Reactions

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Compound of Interest

Compound Name: (tert-Butyldimethylsilyl)acetylene

Cat. No.: B008983

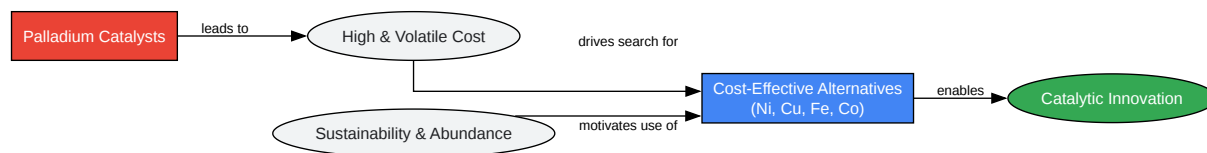
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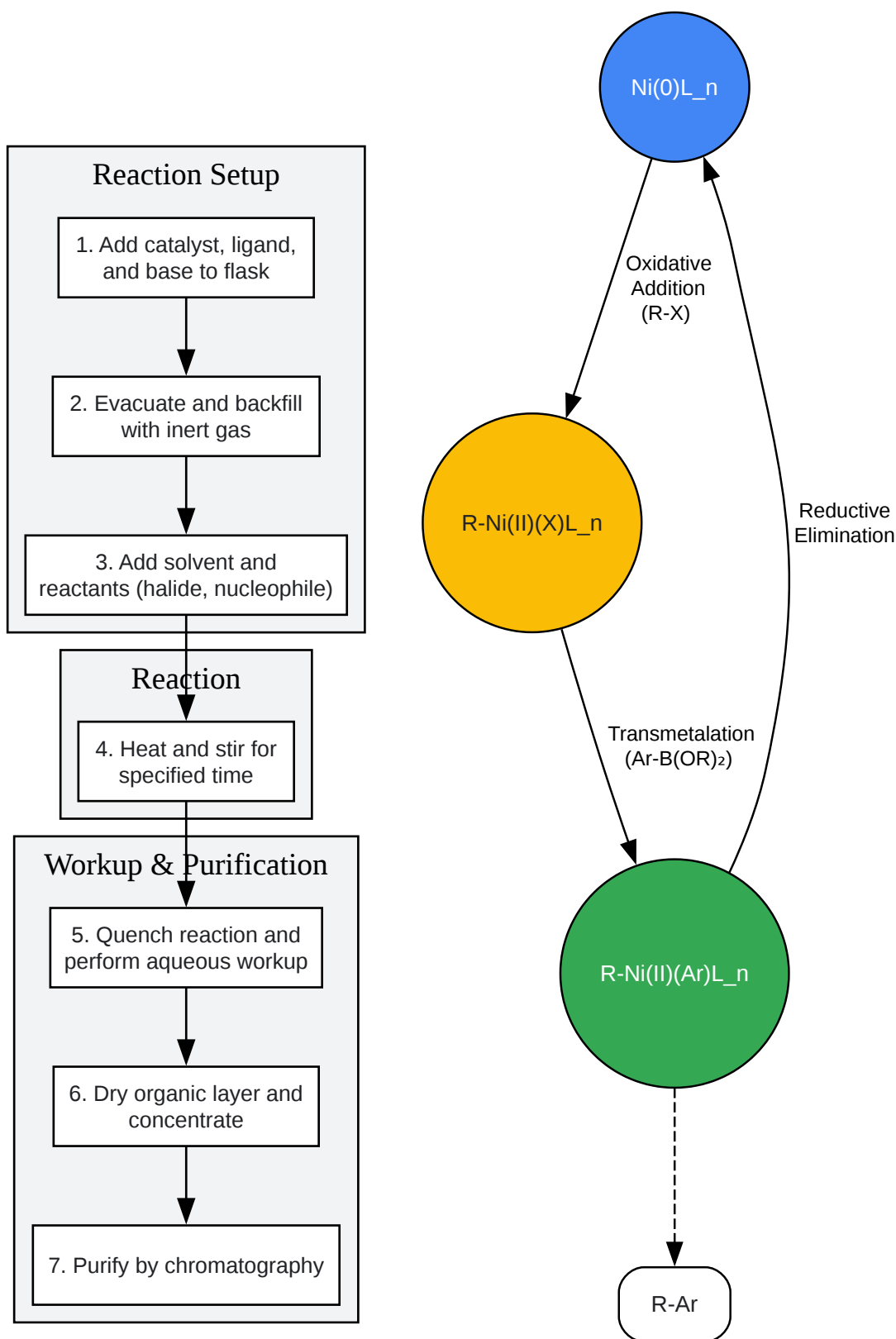
For Researchers, Scientists, and Drug Development Professionals

Palladium has long been the dominant catalyst in cross-coupling reactions, a cornerstone of modern synthetic chemistry vital for the creation of pharmaceuticals, agrochemicals, and advanced materials. However, the high cost and fluctuating price of palladium present significant hurdles, particularly for large-scale industrial applications. This has spurred extensive research into more cost-effective and earth-abundant alternatives. This guide provides a comparative overview of promising catalysts based on nickel, copper, iron, and cobalt for key cross-coupling reactions, supported by experimental data and detailed protocols.

The Rationale for Palladium Alternatives

The primary driver for seeking alternatives to palladium is economic. Earth-abundant metals like nickel, copper, iron, and cobalt are orders of magnitude cheaper than palladium, making them attractive for reducing the cost of chemical manufacturing. Beyond cost, supply chain stability and the lower environmental impact associated with mining more abundant metals also contribute to the growing interest in these alternatives.





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